

Isopulegyl acetate molecular weight and formula

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Compound of Interest

Compound Name: Isopulegyl acetate

Cat. No.: B1595335

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Isopulegyl Acetate: Physicochemical Properties

Isopulegyl acetate is a chemical compound recognized for its characteristic sweet, mint-like odor.[1] It exists as a clear, colorless liquid and is utilized in the flavor and fragrance industry.[1] [2] This document outlines the core molecular properties of **Isopulegyl acetate**, providing fundamental data for researchers and professionals in drug development and chemical sciences.

Molecular Formula and Weight

The fundamental physicochemical properties of **Isopulegyl acetate** are summarized below. These values are derived from its elemental composition and are critical for stoichiometric calculations, analytical characterization, and formulation development.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₀ O ₂	PubChem[2], NIST[3]
Molecular Weight	196.29 g/mol	PubChem[2], ChemicalBook[1]
Monoisotopic Mass	196.146329876 Da	PubChem[2]

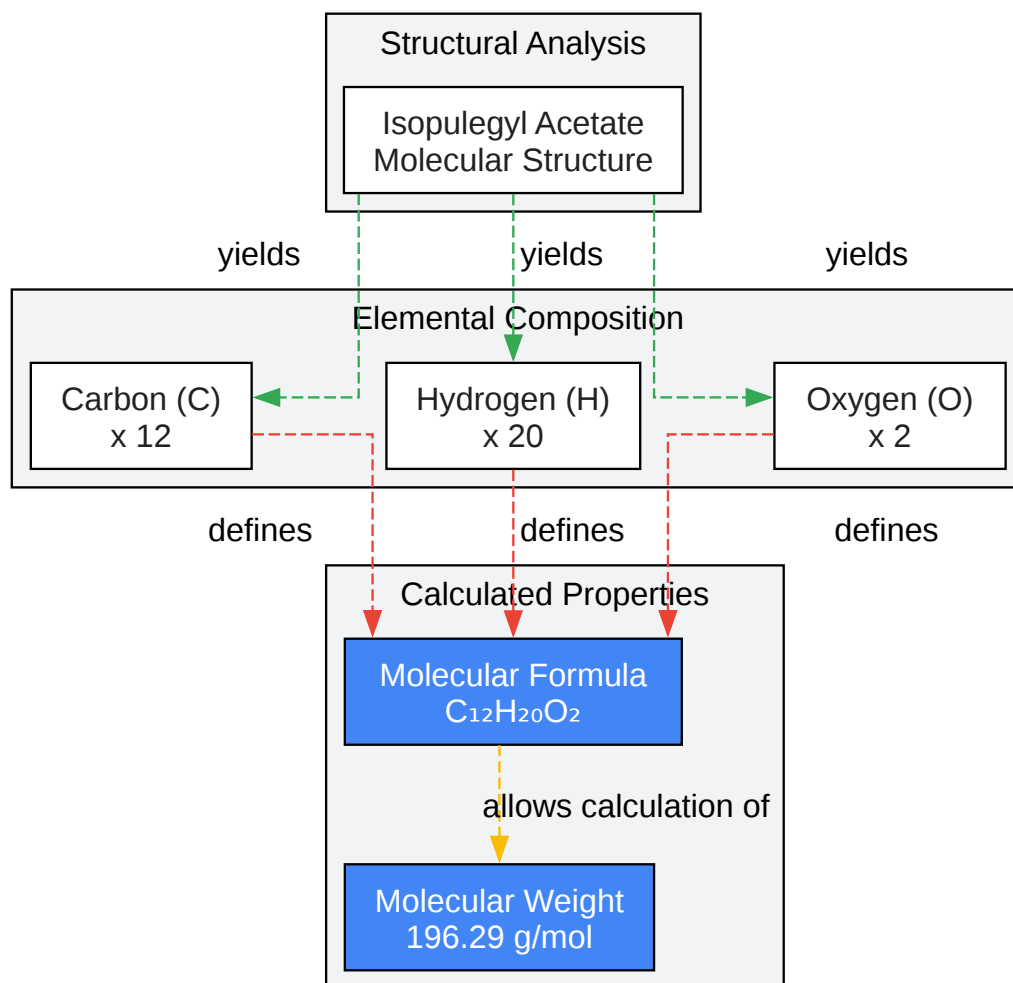
Note: The molecular weight may vary slightly between sources due to differences in the atomic weights used for calculation. The provided values are standard and widely accepted.

Methodology for Property Determination

The molecular formula and weight of a compound like **Isopulegyl acetate** are not determined via a singular experimental protocol but are rather fundamental properties derived from its confirmed chemical structure.

- **Structural Elucidation:** Techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are employed to determine the precise arrangement of atoms and bonds within the molecule.
- **Formula Calculation:** Once the structure is known (identifying 12 carbon atoms, 20 hydrogen atoms, and 2 oxygen atoms), the molecular formula ($C_{12}H_{20}O_2$) is established.
- **Weight Calculation:** The molecular weight is calculated by summing the atomic weights of all constituent atoms based on the molecular formula. For example: $(12 \times \sim 12.011) + (20 \times \sim 1.008) + (2 \times \sim 15.999) \approx 196.29 \text{ g/mol}$.

The logical derivation of these properties is illustrated in the diagram below.



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Derivation of Molecular Properties for **Isopulegyl Acetate**.

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References

- 1. ISOPULEGYL ACETATE | 89-49-6 [chemicalbook.com]
- 2. Isopulegyl acetate | C₁₂H₂₀O₂ | CID 94579 - PubChem [pubchem.ncbi.nlm.nih.gov]
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